

# Physical and chemical properties of Sphaerobioside

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## Compound of Interest

Compound Name: *Sphaerobioside*

Cat. No.: *B600713*

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An In-depth Technical Guide to **Sphaerobioside**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Sphaerobioside**, a naturally occurring isoflavonoid glycoside. The information is curated for researchers, scientists, and professionals in drug development who are interested in the therapeutic potential and characteristics of this compound.

## Chemical and Physical Properties

**Sphaerobioside** has been identified and isolated from the plant species *Eriosema tuberosum*. Its fundamental properties have been characterized through various analytical techniques.

## General Properties

| Property          | Value  | Source  |
|-------------------|--|---------|
| Molecular Formula | C <sub>27</sub> H <sub>30</sub> O <sub>14</sub>  | PubChem |
| Molecular Weight  | 578.5 g/mol  | PubChem |
| IUPAC Name        | 5-hydroxy-3-(4-hydroxyphenyl)-7-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-[[[(2R,3R,4R,5R,6S)-3,4,5-trihydroxy-6-methyloxan-2-yl]oxymethyl]oxan-2-yl]oxychromen-4-one | PubChem |
| Canonical SMILES  | <chem>C[C@H]1--INVALID-LINK--OC[C@@H]2--INVALID-LINK--OC3=CC(=C4C(=C3)OC=C(C4=O)C5=CC=C(C(C=C5)O)O)O)O)O)O"&gt;C@@HO</chem>                                      | PubChem |
| InChI Key         | XIQCIPHUIZGDLB-SEPMLUPWSA-N  | PubChem |

## Tabulated Spectroscopic Data

Detailed spectroscopic data is essential for the unambiguous identification and characterization of **Sphaerobioside**. The following tables summarize the key spectral features.

### <sup>1</sup>H-NMR Spectral Data

| Chemical Shift (δ)<br>ppm            | Multiplicity | Coupling Constant<br>(J in Hz) | Assignment |
|--------------------------------------|--------------|--------------------------------|------------|
| Data not available in public sources |              |                                |            |

### <sup>13</sup>C-NMR Spectral Data

| Chemical Shift ( $\delta$ ) ppm      | Assignment |
|--------------------------------------|------------|
| Data not available in public sources |            |

#### UV-Visible and Infrared Spectroscopy Data

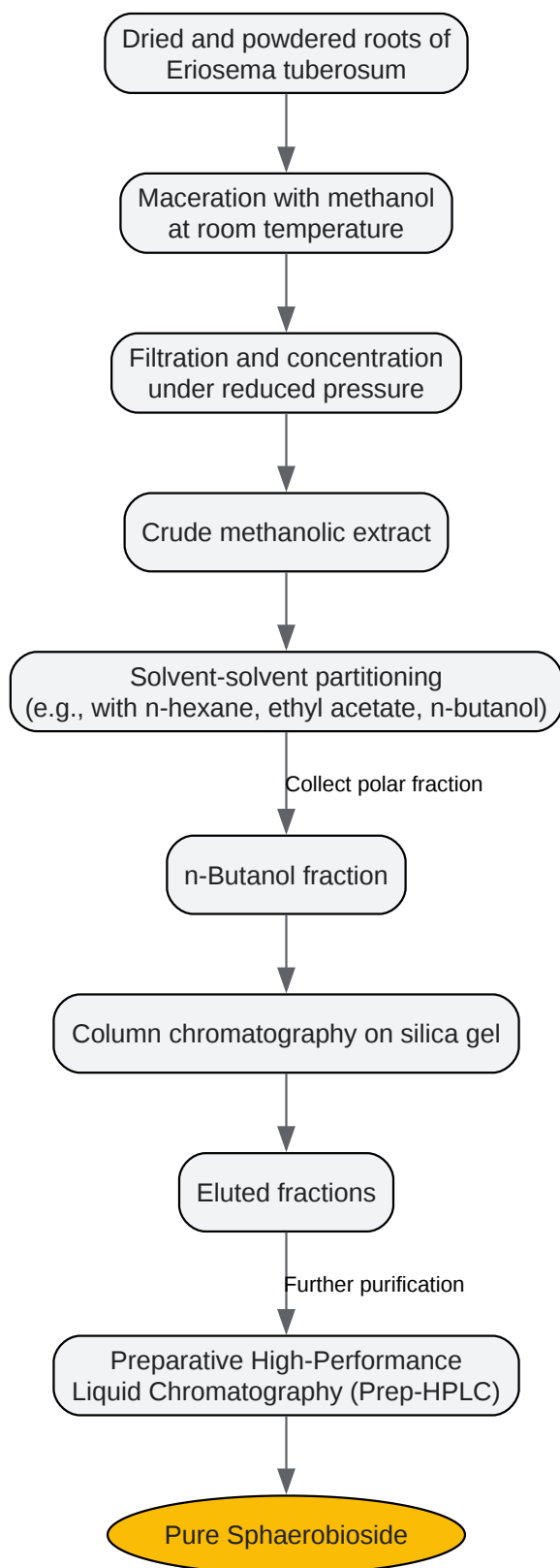
| Technique                         | Wavelength/Wavenumber                | Solvent/Medium |
|-----------------------------------|--------------------------------------|----------------|
| UV-Vis ( $\lambda_{\text{max}}$ ) | Data not available in public sources |                |
| IR ( $\nu_{\text{max}}$ )         | Data not available in public sources |                |

## Experimental Protocols

The isolation and purification of **Sphaerobioside** from its natural source, *Eriosema tuberosum*, is a critical first step for any further research. The following section outlines a general experimental workflow based on common phytochemical practices.

### Isolation of Sphaerobioside from Eriosema tuberosum

This protocol describes a typical procedure for the extraction and isolation of flavonoid glycosides from plant material.



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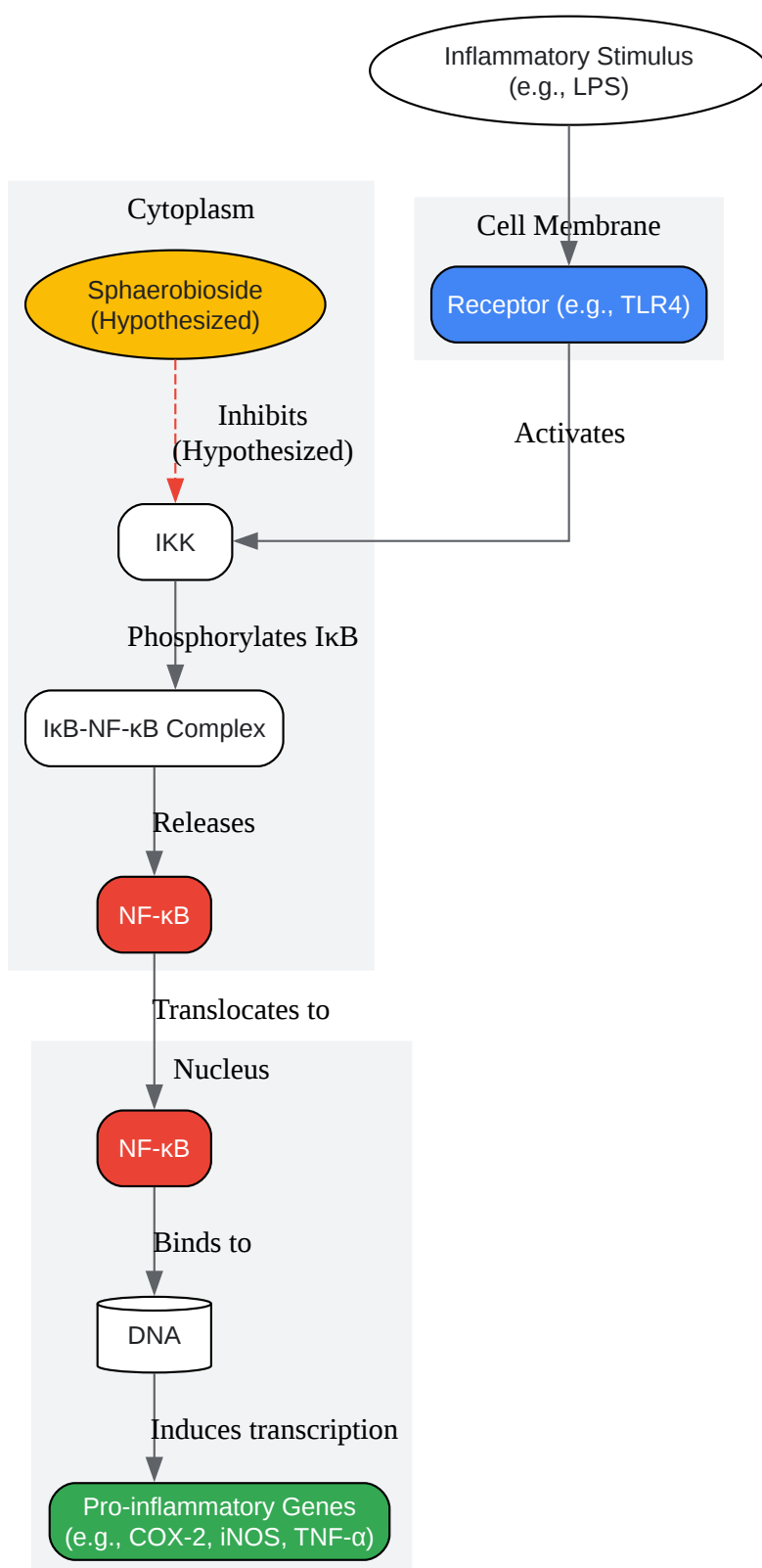
**Figure 1.** General workflow for the isolation of **Sphaerobioside**.

## Biological Activity and Signaling Pathways

While **Sphaerobioside** belongs to the flavonoid class of compounds, which are known for a wide range of biological activities, specific studies on its effects and associated signaling pathways are not extensively documented in publicly available literature. Flavonoids, in general, have been reported to exhibit antioxidant, anti-inflammatory, and anti-cancer properties. The potential mechanisms of action often involve the modulation of key cellular signaling pathways.

### Potential Signaling Pathways for Flavonoids

The diagram below illustrates a generalized signaling pathway that is often implicated in the anti-inflammatory effects of flavonoids. It is important to note that the specific interaction of **Sphaerobioside** with these pathways has not yet been experimentally confirmed.



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**Figure 2.** Hypothesized anti-inflammatory signaling pathway for **Sphaerobioside**.

## Conclusion

**Sphaerobioside** is a flavonoid glycoside with a well-defined chemical structure. While its basic chemical identifiers are established, a significant portion of its quantitative physical and chemical properties, as well as its biological activity profile, remains to be fully elucidated in accessible scientific literature. The provided experimental workflow and hypothesized signaling pathway serve as a foundational guide for researchers aiming to investigate this compound further. Future studies are warranted to uncover the full therapeutic potential of **Sphaerobioside**.

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